An In-depth Technical Guide to Tristearin-d40

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Tristearin-d40*
Cat. No.:	*B1472723*

Get Quote

This technical guide provides a comprehensive overview of the molecular characteristics of **Tristearin-d40**, a deuterated form of Tristearin. It is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds in their work. This document details the compound's molecular weight and structure and illustrates its application as an internal standard in analytical methodologies.

Quantitative Molecular Data

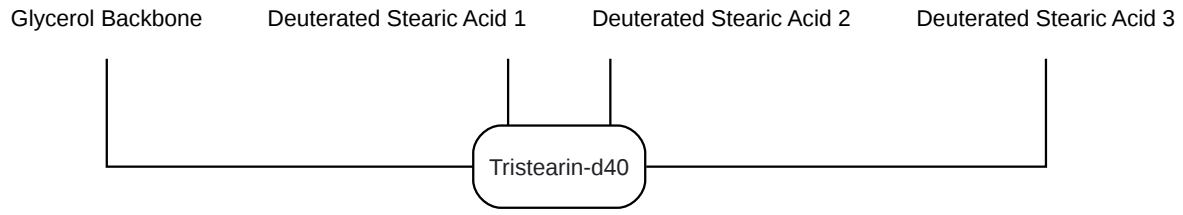
The physical and chemical properties of **Tristearin-d40** are summarized in the table below, with a comparison to its non-deuterated counterpart, Tristearin.

Property	Tristearin-d40	Tristearin
Chemical Formula	$C_{57}D_{110}O_6$[1]	$C_{57}H_{110}O_6$[2][3][4][5][6][7]
Molecular Weight	1002.16 g/mol	~891.48 g/mol [4][6][7]
Synonyms	-	Glyceryl tristearate, Stearin, Trioctadecanoin[8][3][4][6][7]
CAS Number	33048-69-0	555-43-1[3][4]

© 2026 BenchChem. All rights reserved.

Molecular Structure

Tristearin-d40 is a triglyceride derived from the esterification of glycerol with three molecules of deuterated stearic acid. In this isotopically labeled compound, all 110 hydrogen atoms of the three stearic acid chains and the glycerol backbone are replaced with deuterium atoms.



Click to download full resolution via product page

Caption: Molecular composition of **Tristearin-d40**.

Experimental Applications and Workflow

Tristearin-d40, as a stable isotope-labeled compound, is primarily utilized as an internal standard in quantitative analytical techniques such as Liquid Chromatography-Mass Spectrometry (LC-MS), Gas Chromatography-Mass Spectrometry (GC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.[9] The incorporation of deuterium atoms results in a distinct mass difference between the analyte (Tristearin) and the internal standard (**Tristearin-d40**), while maintaining nearly identical chemical and physical properties. This allows for accurate quantification of the analyte in complex biological matrices by correcting for variations during sample preparation and analysis.

The following diagram illustrates a typical experimental workflow for the quantification of Tristearin in a biological sample using **Tristearin-d40** as an internal standard via LC-MS.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: LC-MS quantification workflow using an internal standard.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. alfagen.com.tr [alfagen.com.tr]
- 2. Tristearin [webbook.nist.gov]
- 3. medkoo.com [medkoo.com]
- 4. Tristearin [drugfuture.com]
- 5. Tristearin | C57H110O6 | CID 11146 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. polysciences.com [polysciences.com]
- 7. cosmobiousa.com [cosmobiousa.com]
- 8. Tristearin [webbook.nist.gov]
- 9. medchemexpress.com [medchemexpress.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to Tristearin-d40]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1472723/docs#an-in-depth-technical-guide-to-tristearin-d40]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.